

Technical Guide: N-(4-Nitrophenoxy carbonyl)valine

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Compound of Interest

Compound Name: *N*-(4-Nitrophenoxy carbonyl)valine

CAS No.: 188789-98-2

Cat. No.: B15166787

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Structural Elucidation, Synthesis, and Application in Peptidomimetic Drug Design

Executive Summary

N-(4-Nitrophenoxy carbonyl)valine represents a critical class of "activated carbamates" in organic synthesis. Unlike inert carbamate protecting groups (e.g., Boc, Fmoc), this molecule is designed to be reactive. It serves as a stable, crystalline equivalent of an isocyanate, allowing for the controlled synthesis of ureas and unsymmetrical carbamates without the use of hazardous phosgene gas. This guide details its nomenclature, mechanistic utility, and synthesis, specifically targeting researchers in medicinal chemistry and process development.

Part 1: Structural Elucidation & Nomenclature

The IUPAC Derivation

The systematic naming of this compound requires dissecting it into its parent amino acid structure and the complex substituent attached to the nitrogen atom.

- Parent Structure: The longest carbon chain containing the carboxylic acid and the amine is valine (2-amino-3-methylbutanoic acid).
- Stereochemistry: Natural valine is the L-isomer, which corresponds to the (2S) configuration.
- N-Substituent: The amine nitrogen is modified by a carbonyl group attached to a 4-nitrophenoxy ring.
 - The group

is a phenoxycarbonyl group.
 - The nitro group is at the 4-position of the phenoxy ring: (4-nitrophenoxy)carbonyl.

Official IUPAC Name:

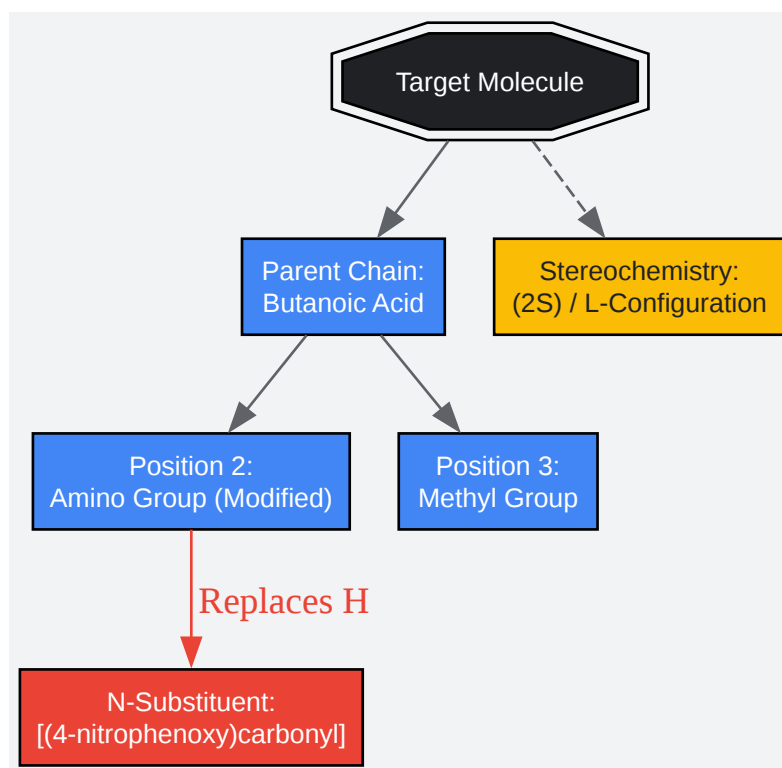
(2S)-3-methyl-2-[[(4-nitrophenoxy)carbonyl]amino]butanoic acid

Alternative Common Names:

- -[(4-Nitrophenoxy)carbonyl]-L-valine[1]
- PNP-Valine (4-Nitrophenyl carbamate of Valine)[2]

Structural Visualization (DOT)

The following diagram illustrates the hierarchical breakdown of the nomenclature.



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Figure 1: Hierarchical decomposition of the IUPAC name based on substituent priority.

Part 2: Mechanistic Utility (The "Why")

The Activated Carbamate Concept

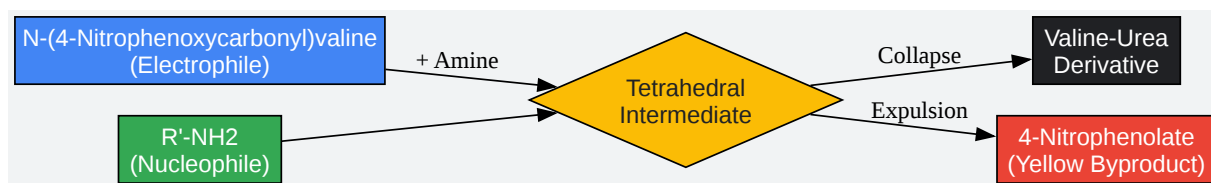
Why attach a 4-nitrophenyl (PNP) group? The PNP ester is a "privileged" leaving group in peptide chemistry.

- **pKa Balance:** The pKa of 4-nitrophenol is approximately 7.1.[3] This makes the carbamate bond stable enough to isolate and store (unlike an acid chloride), but reactive enough to be displaced by a primary or secondary amine in the next step.
- **Chemoselectivity:** It reacts exclusively with nucleophiles (amines) to form ureas, avoiding the polymerization risks associated with free isocyanates.

Reaction Pathway

The molecule acts as a "masked isocyanate." When treated with a second amine (

), the 4-nitrophenolate is expelled, yielding a urea.



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Figure 2: Nucleophilic substitution mechanism converting the activated carbamate to a urea.

Part 3: Synthesis Protocol

Experimental Design: The Bis-Carbonate Route

While 4-nitrophenyl chloroformate can be used, it is moisture-sensitive and aggressive. The Bis(4-nitrophenyl)carbonate (Bis-PNP) method is the modern "Best Practice" for high purity and yield.

Reagents:

- L-Valine (1.0 eq)
- Bis(4-nitrophenyl)carbonate (1.1 eq)
- Base: DIPEA (Diisopropylethylamine) or NaHCO₃ (aq)
- Solvent: DMF (anhydrous) or THF/Water mix.

Step-by-Step Protocol

This protocol is designed for a 10 mmol scale.

- Preparation: In a round-bottom flask, suspend L-Valine (1.17 g, 10 mmol) in anhydrous DMF (20 mL).

- Activation: Add DIPEA (1.74 mL, 10 mmol) to solubilize the zwitterionic amino acid.
- Addition: Cool the solution to 0°C. Add Bis(4-nitrophenyl)carbonate (3.34 g, 11 mmol) portion-wise.
 - Note: The solution will turn yellow as 4-nitrophenol is released.[\[4\]](#)
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (25°C) for 4 hours. Monitor by TLC (release of free 4-nitrophenol, in Hex/EtOAc).
- Workup (Critical Step):
 - The reaction mixture contains the product and free 4-nitrophenol.
 - Dilute with EtOAc (100 mL).
 - Wash with 10% Citric Acid (3x) to remove DIPEA and unreacted valine.
 - Purification: The removal of the byproduct 4-nitrophenol is difficult. Extensive washing with saturated NaHCO₃ is required, but rapidly to avoid hydrolyzing the product. Alternatively, recrystallize from EtOAc/Hexane.
- Characterization:
 - ¹H NMR (DMSO-d₆): Look for the valine isopropyl doublets (0.9) and the distinctive AA'BB' aromatic system of the 4-nitrophenyl group (7.4 and 8.2).

Data Summary Table

Parameter	Specification	Note
Appearance	White to pale yellow solid	Yellow tint indicates free nitrophenol impurity.
Molecular Weight	282.25 g/mol	Formula:
Storage	-20°C, Desiccated	Moisture sensitive (slow hydrolysis).
TLC Stain	UV Active / Ninhydrin (-)	Amine is capped; will not stain with Ninhydrin.

Part 4: Applications in Drug Development[2][5]

Urea Linkage Synthesis (Protease Inhibitors)

This reagent is a staple in the synthesis of HIV protease inhibitors (e.g., Ritonavir analogs). The valine backbone provides the chiral recognition element, while the activated carbamate allows the attachment of a "warhead" or a second peptidomimetic chain.

Example Workflow:

- Activation: Synthesis of **N-(4-Nitrophenoxy carbonyl)valine** (as described above).
- Coupling: Addition of a secondary amine (e.g., a piperazine derivative).
- Result: Formation of a Valine-Urea-Piperazine scaffold.

Self-Validating Quality Control

To ensure the reagent is active before committing expensive drug intermediates:

- The "Yellow Test": Dissolve a small amount in MeOH and add a drop of NaOH. Instant bright yellow color confirms the presence of the 4-nitrophenyl group. If it is already yellow in neutral solvent, it is degraded (free phenol present).

References

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- Synthesis of Activated Carbamates: Ghosh, A. K., et al. (1992). "Bis(4-nitrophenyl) carbonate: A mild and efficient reagent for the preparation of carbamates and ureas." Tetrahedron Letters.
- Application in Urea Synthesis: Scrimin, P., et al. (2006). "Synthesis of Bis-ureas from Bis(o-nitrophenyl) Carbonate." Journal of Organic Chemistry.

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- 3. NP-MRD: Showing NP-Card for 4-Nitrophenol (NP0000780) [np-mrd.org]
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